

N-Benzyl Carvedilol-d5: A Technical Guide for Research Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Benzyl Carvedilol-d5

Cat. No.: B590018

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **N-Benzyl Carvedilol-d5**, a deuterated analog of a Carvedilol impurity, for its application in research and development. This document covers its commercial availability, key chemical properties, and detailed methodologies for its use as an internal standard in analytical assays.

Commercial Availability and Specifications

N-Benzyl Carvedilol-d5 is available from several specialized chemical suppliers that provide reference standards for research purposes. The following tables summarize the key information from various vendors.

Table 1: Supplier Information for **N-Benzyl Carvedilol-d5**

Supplier	Catalog Number	Website
LGC Standards	TRC-B233672	--INVALID-LINK--[1]
MedChemExpress	HY-113337S	--INVALID-LINK--[2]
Omsynth Lifesciences	OM_2724	--INVALID-LINK--
Pharmaffiliates	PA STI 011240	--INVALID-LINK--[3][4]
Toronto Research Chemicals (TRC)	B233672	--INVALID-LINK--
Clearsynth	CS-S-1045	--INVALID-LINK--
Biosynth	EDC61622	--INVALID-LINK--[5]
Fisher Scientific (distributor for TRC)	NC1379783	--INVALID-LINK--[6]

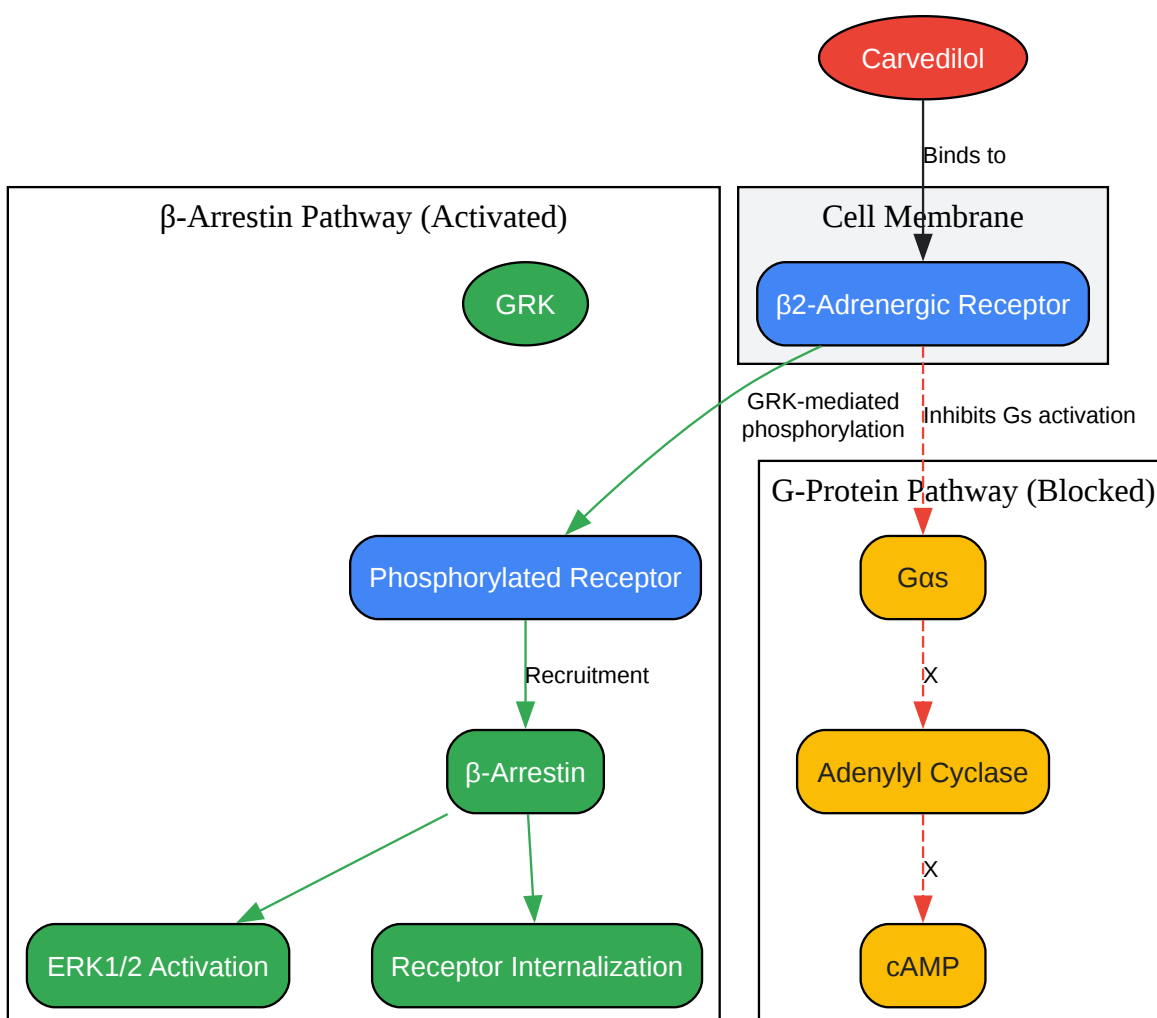
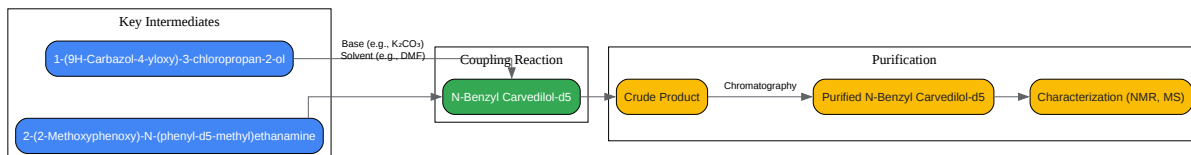
Table 2: Chemical and Physical Properties of **N-Benzyl Carvedilol-d5**

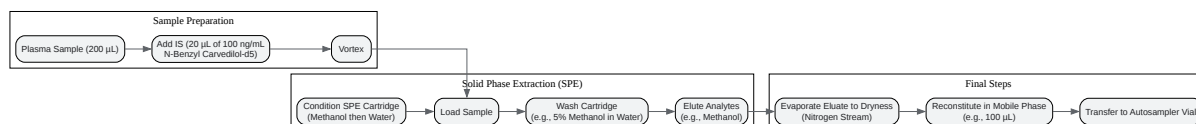
Property	Value	Source
Chemical Name	1-(9H-Carbazol-4-yloxy)-3-[[2-(2-methoxyphenoxy)ethyl] [(phenyl-d5)methyl]]amino]-2-propanol	Pharmaffiliates[4]
CAS Number	1329792-68-8	LGC Standards[7]
Unlabeled CAS Number	72955-94-3	LGC Standards[7]
Molecular Formula	C ₃₁ H ₂₇ D ₅ N ₂ O ₄	Pharmaffiliates[3][4]
Molecular Weight	501.63 g/mol	Pharmaffiliates[3][4]
Appearance	Off-White Solid	Pharmaffiliates
Storage	2-8°C Refrigerator	Pharmaffiliates
Shipping Conditions	Ambient	Pharmaffiliates
Purity	>98%	Biosynth[5]
Isotopic Enrichment	Not specified by most suppliers. Assumed to be >98% D.	General practice for deuterated standards.

Synthesis and Signaling Pathway

Logical Workflow for Synthesis

The synthesis of **N-Benzyl Carvedilol-d5** involves the coupling of key intermediates. While the exact proprietary synthesis methods are not disclosed by manufacturers, a plausible synthetic route can be inferred from the synthesis of Carvedilol and its impurities. The following diagram illustrates a logical workflow for the synthesis of **N-Benzyl Carvedilol-d5**.





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